

A Comprehensive Technical Guide to the Physicochemical Properties of 4-Ethyl-3-thiosemicarbazide

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Compound of Interest

Compound Name: 4-Ethyl-3-thiosemicarbazide

Cat. No.: B082095

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Ethyl-3-thiosemicarbazide is a derivative of thiosemicarbazide, a class of compounds recognized for their diverse biological activities. This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and spectral characterization of **4-Ethyl-3-thiosemicarbazide**. This document is intended to be a comprehensive resource for researchers and professionals involved in medicinal chemistry and drug discovery, offering detailed experimental methodologies and data presentation to facilitate further investigation and application of this compound.

Physicochemical Properties

4-Ethyl-3-thiosemicarbazide, with the chemical formula $C_3H_9N_3S$, is a white to very slightly yellow crystalline powder.^[1] Its fundamental physicochemical properties are summarized in the tables below, providing a quantitative basis for its handling, formulation, and potential biological interactions.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C3H9N3S	[2][3]
Molecular Weight	119.19 g/mol	[3][4]
Melting Point	82-84 °C	[2][3]
Boiling Point	187.4 °C at 760 mmHg	[2]
Density	1.142 g/cm ³	[2]
Refractive Index	1.564	[2]
Appearance	White to very slightly yellow fine crystalline powder	[1]

Table 2: Solubility and Partitioning

Property	Value	Reference
LogP	0.82620	[2]
pKa	10.91 ± 0.70 (Predicted)	[1]
Vapor Pressure	0.63 mmHg at 25°C	[2]

Synthesis Protocol

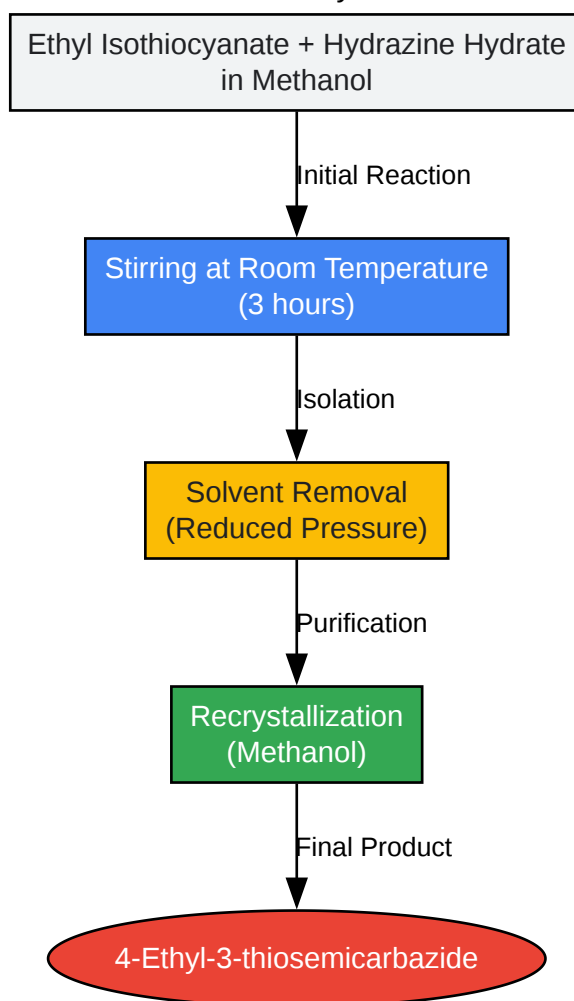
The synthesis of **4-Ethyl-3-thiosemicarbazide** is typically achieved through the reaction of ethyl isothiocyanate with hydrazine hydrate.[5] This method is a common and effective route for the preparation of N-substituted thiosemicarbazides.

Experimental Procedure

- **Reaction Setup:** In a suitable reaction vessel, dissolve ethyl isothiocyanate (1.378 g, 15.8 mmol) in methanol (100 mL).[5]
- **Addition of Hydrazine Hydrate:** Cool the solution in an ice bath. Slowly add 85% hydrazine hydrate (0.931 g, 15.8 mmol) dropwise to the solution over a period of approximately 15 minutes.[5]

- Reaction: After the addition is complete, remove the ice bath and continue stirring the reaction mixture at room temperature for 3 hours.[5]
- Isolation of Product: Remove the solvent under reduced pressure. The resulting solid can be purified by recrystallization from methanol to yield **4-ethyl-3-thiosemicarbazide** as a white solid (0.856 g, 45% yield).[5]

Synthesis Workflow of 4-Ethyl-3-thiosemicarbazide



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A flowchart illustrating the synthesis of **4-Ethyl-3-thiosemicarbazide**.

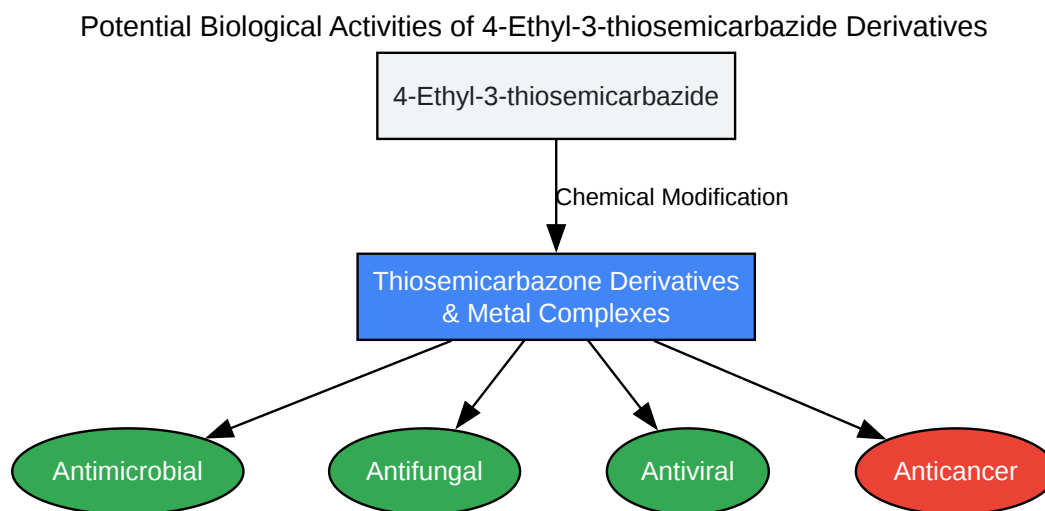
Spectral Characterization

Spectroscopic data is essential for the structural elucidation and confirmation of **4-Ethyl-3-thiosemicarbazide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum provides characteristic signals for the ethyl group (a triplet for the methyl protons and a quartet for the methylene protons) and the N-H protons of the thiosemicarbazide moiety.[6]
 - ^{13}C NMR: The carbon NMR spectrum shows distinct signals for the carbons of the ethyl group and a downfield signal for the thiocarbonyl ($\text{C}=\text{S}$) carbon.[6]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands corresponding to the N-H, C-H, C-N, and $\text{C}=\text{S}$ functional groups present in the molecule.[2]
- Mass Spectrometry (MS): Mass spectral analysis confirms the molecular weight of the compound.[2]

Biological Activities and Potential Applications

Thiosemicarbazides and their derivatives are known to exhibit a wide range of biological activities, including antimicrobial, antifungal, antiviral, and anticancer properties.[7][8] **4-Ethyl-3-thiosemicarbazide** serves as a valuable building block in the synthesis of more complex molecules with potential therapeutic applications.[9] For instance, it has been used in the synthesis of saccharin derivatives that show cytotoxic activity against human breast cancer cell lines.[1][10] Furthermore, metal complexes derived from **4-Ethyl-3-thiosemicarbazide** have been synthesized and investigated for their biological activities.[11] The imine group ($\text{C}=\text{N}$) formed in thiosemicarbazone derivatives is often critical for their antimicrobial activities.[7]



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Relationship between **4-Ethyl-3-thiosemicarbazide** and its derivatives' activities.

Safety and Handling

4-Ethyl-3-thiosemicarbazide is classified as an irritant.[2] It is known to cause skin, eye, and respiratory irritation.[3] Appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, should be worn when handling this compound.[3] It should be stored in a cool, dry, and dark place in a sealed container.[1]

Conclusion

4-Ethyl-3-thiosemicarbazide is a versatile compound with well-defined physicochemical properties. The straightforward synthesis and the potential for derivatization make it a valuable precursor for the development of novel therapeutic agents. This technical guide provides a solid foundation of data and methodologies to support further research and development efforts in the fields of medicinal chemistry and drug discovery.

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